

Application Notes and Protocols for PRX-08066

Stock Solution Preparation

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Compound of Interest

Compound Name: PRX-08066

Cat. No.: B15614581

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These application notes provide a detailed protocol for the preparation of stock solutions of **PRX-08066**, a potent and selective 5-HT2B receptor antagonist. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

PRX-08066 is a small molecule inhibitor of the serotonin 5-HT2B receptor, with a binding affinity (K_i) of 3.4 nM.^[1] It demonstrates high selectivity over the closely related 5-HT2A and 5-HT2C receptors.^[1] Due to its role in blocking 5-HT2B signaling, **PRX-08066** is utilized in research investigating pulmonary arterial hypertension, cancer, and fibrotic disorders.^{[1][2][3]} Accurate preparation of a stable, concentrated stock solution is the first critical step for in vitro and in vivo studies.

Quantitative Data Summary

For ease of reference, the key quantitative data for **PRX-08066** are summarized in the table below. Note that **PRX-08066** can be supplied as a free base or as a maleate salt, which will

affect its molecular weight and solubility. Always refer to the manufacturer's certificate of analysis for batch-specific information.

Property	PRX-08066 (Free Base)	PRX-08066 (Maleate Salt)	Source(s)
Molecular Formula	C ₁₉ H ₁₇ ClFN ₅ S	C ₂₃ H ₂₁ ClFN ₅ O ₄ S	[1][4]
Molecular Weight	401.9 g/mol	517.96 g/mol	[1][4][5]
Purity	≥95%	Not Specified	[4]
Appearance	Crystalline solid	Solid	[2][4]
Solubility in DMSO	~96 mg/mL	~104 mg/mL (200.78 mM)	[4][6]
Solubility in Ethanol	~91 mg/mL	~98 mg/mL	[4][6]
Solubility in Water	Insoluble	Not Specified	[6]
Storage (Powder)	-20°C for ≥ 3 years	-20°C for ≥ 3 years	[6]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	-80°C for up to 1 year; -20°C for up to 1 month	[6]

Experimental Protocol: Preparation of a 10 mM PRX-08066 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PRX-08066** (free base) in dimethyl sulfoxide (DMSO).

Materials:

- **PRX-08066** (free base) powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

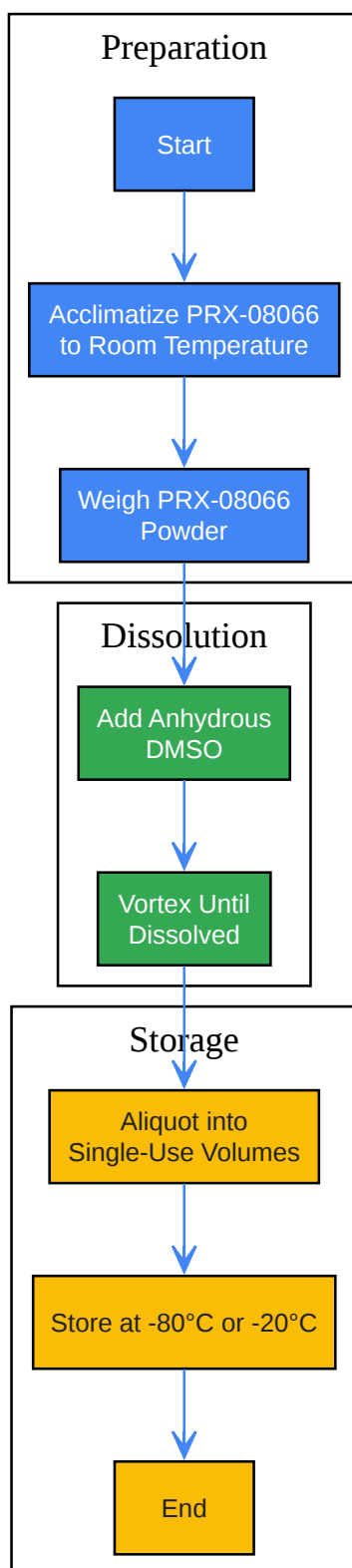
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Acclimatization: Allow the vial of **PRX-08066** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **PRX-08066** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.019 mg of **PRX-08066** (free base).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example: $10 \text{ mM} \times 1 \text{ mL} \times 401.9 \text{ g/mol} = 4019 \text{ mg/L} = 4.019 \text{ mg/mL}$
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **PRX-08066** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.^[6]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[6]

Visualizations

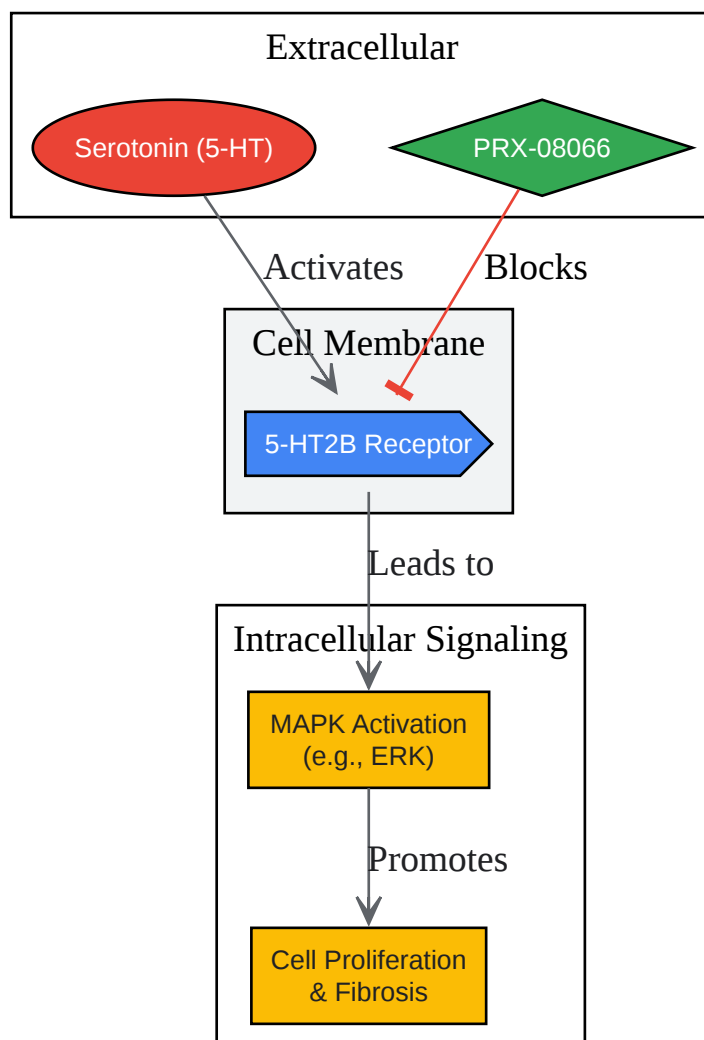
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **PRX-08066** stock solution.

Simplified Signaling Pathway of PRX-08066 Action



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Caption: **PRX-08066** blocks serotonin-induced signaling.

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References

- [1. PRX-08066 - Wikipedia \[en.wikipedia.org\]](#)
- [2. apexbt.com \[apexbt.com\]](#)
- [3. PRX-08066, a novel 5-hydroxytryptamine receptor 2B antagonist, reduces monocrotaline-induced pulmonary arterial hypertension and right ventricular hypertrophy in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. caymanchem.com \[caymanchem.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
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